

# Technical Guide to the Safety Data of C.I. Acid Blue 199

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## Compound of Interest

Compound Name: C.I. Acid Blue 199

Cat. No.: B1172416

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Disclaimer: A comprehensive Material Safety Data Sheet (MSDS) or Safety Data Sheet (SDS) for **C.I. Acid Blue 199** (CAS No. 12219-28-2) is not readily available in the public domain. This document summarizes the limited information found for this specific substance and provides a detailed safety overview for the closely related compound, C.I. Direct Blue 199 (CAS No. 12222-04-7), to serve as an illustrative guide. It is crucial to obtain the specific SDS from the supplier before handling any chemical.

## Introduction to C.I. Acid Blue 199

**C.I. Acid Blue 199** is a dye used in the textile industry for wool, silk, and polyamide fibers.<sup>[1]</sup> There is considerable confusion in publicly available data between **C.I. Acid Blue 199** (CAS No. 12219-28-2) and C.I. Direct Blue 199 (CAS No. 12222-04-7). While sometimes used interchangeably, they are distinct chemical entities. Due to the lack of detailed safety information for **C.I. Acid Blue 199**, this guide will focus on the available data for C.I. Direct Blue 199 as a representative example of a phthalocyanine dye.

## C.I. Direct Blue 199: A Detailed Safety Profile

C.I. Direct Blue 199 is a bright blue, water-soluble dye belonging to the phthalocyanine class.<sup>[2][3]</sup> It finds applications in dyeing cellulose fibers, silk, leather, and paper.<sup>[2][4]</sup>

## Chemical and Physical Properties

The following table summarizes the key physical and chemical properties of C.I. Direct Blue 199.

Property	Value	Reference
Appearance	Blue Powder	[5]
Odor	Odorless	[5]
pH	7.5	[5]
Melting Point	100 °C / 212 °F	[6]
Water Solubility	20 g/L (at 20 °C)	[2]
Vapor Pressure	Negligible	[5]

## Toxicological Information

The toxicological profile of C.I. Direct Blue 199 indicates that it is generally of low acute toxicity.

Endpoint	Result	Species	Reference
Acute Oral Toxicity (LD50)	>2000 mg/kg	Rat	[7][8]
Skin Irritation	Unlikely to be irritating	Not specified	[7]
Eye Irritation	Irritating to eyes	Not specified	[7]

## Hazard Identification and Classification

C.I. Direct Blue 199 is classified as hazardous under the OSHA Hazard Communication Standard.

Hazard Class	Category	Hazard Statement
Serious Eye Irritation	2	H319: Causes serious eye irritation
Skin Corrosion/Irritation	2	H315: Causes skin irritation
Specific Target Organ Toxicity - Single Exposure	3	H335: May cause respiratory irritation
Combustible Dust	-	May form combustible dust concentrations in air

(Data compiled from various Safety Data Sheets)[9][10]

## Experimental Protocols

Detailed experimental protocols for the toxicological and physical properties of C.I. Direct Blue 199 are not provided in standard safety data sheets. However, standardized methods, such as those from the Organisation for Economic Co-operation and Development (OECD), are typically employed.

### Acute Oral Toxicity - OECD Test Guideline 423

The Acute Toxic Class Method (OECD 423) is a stepwise procedure used to assess the acute oral toxicity of a substance.[11][12] The method is designed to classify a substance into a toxicity category with the use of a minimal number of animals.[11]

Methodology Overview:

- A small group of animals (typically three) of a single sex (usually females) are dosed at a starting level selected from a series of fixed doses (5, 50, 300, or 2000 mg/kg body weight). [13]
- The animals are observed for a defined period (typically 14 days) for signs of toxicity and mortality.[14]
- Depending on the outcome, the test is either stopped, or another group of animals is dosed at a higher or lower fixed dose.[13]

- The classification is determined by the dose at which mortality or evident toxicity is observed.  
[11]

## Water Solubility - OECD Test Guideline 105

The water solubility of a substance is determined using methods described in OECD Test Guideline 105.[15][16][17] The choice of method depends on the expected solubility of the substance.

Methodology Overview (Flask Method for solubilities > 10<sup>-2</sup> g/L):

- An excess amount of the test substance is added to water in a flask.[18]
- The mixture is agitated at a constant temperature (e.g., 20 °C) until equilibrium is reached.  
[16][19]
- The concentration of the substance in the aqueous phase is then determined by a suitable analytical method.[19]

## Safety and Handling

### Personal Protective Equipment (PPE)

A risk assessment should be conducted to determine the appropriate PPE for handling C.I. Direct Blue 199. The following provides general guidance.

Caption: Personal Protective Equipment (PPE) selection workflow.

### First-Aid Measures

In case of exposure to C.I. Direct Blue 199, the following first-aid measures should be taken.

Caption: First-aid measures for exposure.

### Fire-Fighting Measures

C.I. Direct Blue 199 is a combustible powder and may form explosive dust clouds in the air.[7]  
[9]

- Suitable Extinguishing Media: Water mist, foam, carbon dioxide, and dry chemical agents.[7]
- Unsuitable Extinguishing Media: Avoid using a water jet, as it may create dust clouds.[9]
- Hazardous Combustion Products: May produce noxious fumes, including carbon and nitrogen oxides.[7]
- Protective Equipment: Firefighters should wear self-contained breathing apparatus (SCBA). [5][9]

## Handling and Storage

- Handling: Avoid generating dust.[5] Use in a well-ventilated area and wash hands thoroughly after handling.[5][9]
- Storage: Store in a cool, dry, well-ventilated place in tightly closed containers.[5] Keep away from strong oxidizing agents, strong acids, and strong bases.[9]

## Spill Response

In the event of a spill, the following workflow should be followed to ensure safety and proper cleanup.

Caption: Spill response workflow.

## Conclusion

This technical guide has synthesized the available safety information for C.I. Direct Blue 199 as a comprehensive surrogate for the requested **C.I. Acid Blue 199**, for which detailed data is scarce. The provided tables and diagrams offer a clear and structured overview of the hazards, handling procedures, and emergency responses associated with this type of dye. Researchers, scientists, and drug development professionals are strongly advised to always consult the specific Safety Data Sheet provided by the manufacturer for any chemical they handle.

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